

# Application Notes & Protocols: Efficacy Testing of Menthyl Anthranilate as an Insect Repellent

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## Compound of Interest

Compound Name: Menthyl anthranilate

Cat. No.: B129310

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Audience: Researchers, scientists, and drug development professionals.

## 1.0 Introduction

**Menthyl anthranilate**, an ester of anthranilic acid, is a compound recognized for its repellent properties, notably against birds.[1][2] Recent studies have indicated that anthranilate-based compounds are also effective repellents against various insects, including mosquitoes, by targeting the same olfactory receptors as DEET.[3][4] This document provides detailed protocols for evaluating the efficacy of **Menthyl anthranilate** as a topical insect repellent. The methodologies are based on established guidelines from the World Health Organization (WHO) and the U.S. Environmental Protection Agency (EPA) for testing insect repellents.[5][6][7] The primary objective is to determine the Complete Protection Time (CPT) and dose-response relationship of **Menthyl anthranilate** formulations against medically important mosquito species.

## 2.0 Key Experimental Protocols

Two primary assays are detailed: an in vitro olfactometer test for preliminary screening of spatial repellency and the benchmark in vivo arm-in-cage test to determine complete protection time on human skin.

## Protocol 1: Y-Tube Olfactometer Bioassay for Spatial Repellency

2.1.1 Objective: To perform a preliminary assessment of the spatial repellency of volatile **Menthyl anthranilate** by evaluating the behavioral response of mosquitoes in a controlled choice test.[8]

2.1.2 Principle: A Y-tube olfactometer presents mosquitoes with a choice between two air streams: one carrying the scent of the test compound (treatment) and another carrying only the solvent (control).[8][9] The distribution of mosquitoes in the arms of the olfactometer indicates a preference for or aversion to the test compound.[8]

2.1.3 Materials:

- Y-Tube Olfactometer (WHO-standard design)[9]
- Air pump, charcoal filter, and humidifier[9]
- Flow meters
- Test cages with 25-50 non-blood-fed female mosquitoes (e.g., *Aedes aegypti*, *Anopheles gambiae*, *Culex quinquefasciatus*), 5-10 days old, starved for 12 hours.[10]
- **Menthyl anthranilate** solutions (e.g., 0.1%, 1%, 5% in ethanol)
- Control solution (ethanol)
- Positive control: DEET (e.g., 1% in ethanol)
- Filter paper discs

2.1.4 Procedure:

- Setup: Assemble the Y-tube olfactometer. Connect the air pump to deliver purified, humidified air at a constant rate (e.g., 1 L/min) through each arm.[9]
- Acclimation: Place a cage with mosquitoes at the base of the Y-tube and allow them to acclimate for 5 minutes.
- Treatment Application: Apply a standardized amount (e.g., 50  $\mu$ L) of the **Menthyl anthranilate** solution to a filter paper disc and place it in the treatment arm's odor chamber.

Place a filter paper disc treated with the solvent in the control arm.

- Mosquito Release: Gently release the mosquitoes from the cage into the base of the olfactometer.
- Observation: Record the number of mosquitoes that move into each arm of the Y-tube after a set period (e.g., 10 minutes). Mosquitoes remaining in the base are recorded as non-responders.
- Replication: Repeat the assay at least 5-10 times for each concentration. Rotate the treatment and control arms between replicates to avoid positional bias.
- Controls: Run tests with the positive control (DEET) and a blank control (solvent vs. solvent) to ensure mosquito activity and system integrity.

2.1.5 Data Analysis: Calculate the Percent Repellency (PR) for each replicate using the formula:  $PR (\%) = [(N_c - N_t) / (N_c + N_t)] \times 100$  Where  $N_c$  is the number of mosquitoes in the control arm and  $N_t$  is the number of mosquitoes in the treatment arm.

## Protocol 2: In Vivo Arm-in-Cage Laboratory Assay

2.2.1 Objective: To determine the Complete Protection Time (CPT) of a topical **Menthyl anthranilate** formulation against biting mosquitoes under laboratory conditions.[\[11\]](#)[\[12\]](#)

2.2.2 Principle: The arm-in-cage test is a standard method where a volunteer's repellent-treated forearm is exposed to a cage of host-seeking female mosquitoes.[\[13\]](#)[\[14\]](#) The time from application until the first confirmed bite is recorded as the CPT, which serves as a direct measure of repellent efficacy.[\[11\]](#) This protocol must be reviewed and approved by an Institutional Review Board (IRB).[\[14\]](#)[\[15\]](#)

2.2.3 Materials:

- Test cages (e.g., 40x40x40 cm) containing 200 host-seeking, non-blood-fed female mosquitoes.[\[11\]](#)[\[13\]](#)
- Human volunteers (screened for allergies and skin sensitivities).
- **Menthyl anthranilate** formulations (e.g., 5%, 10%, 20% in an ethanol/lotion base).

- Negative Control: Vehicle/solvent only.
- Positive Control: 20% DEET in the same vehicle.[10]
- Micropipette or syringe for precise application.
- Protective gloves with a defined exposure window (e.g., 3x5 cm).

#### 2.2.4 Procedure:

- Subject Preparation: Volunteers should avoid using any scented products for 24 hours prior to the test. A defined area of the forearm is marked for application.
- Repellent Application: Apply a standardized dose (e.g., 1.0 mL) of the test formulation evenly over the marked skin area. The rest of the arm is protected by a glove.[16]
- Initial Exposure: Thirty minutes after application, the volunteer inserts their treated forearm into the mosquito cage for a 3-minute exposure period.[13]
- Observation: During the exposure, the volunteer and an observer watch for mosquito landings and bites. The primary endpoint is the first confirmed bite (one bite followed by a second within 30 minutes).[11] Some protocols may use the first landing as a more conservative endpoint.[11][15]
- Subsequent Exposures: If no confirmed bites occur, the arm is withdrawn. The exposure is repeated every 30 minutes until the test is terminated.[13]
- Termination: The test for a given volunteer is terminated upon the first confirmed bite or after a maximum duration (e.g., 8 hours) without a bite.[11]
- Replication: The procedure is repeated with multiple volunteers (a minimum of 5-10 is recommended for product registration purposes) for each formulation and control.[11]

### 3.0 Data Presentation and Analysis

All quantitative data should be summarized in tables for clear interpretation and comparison.

Table 1: Y-Tube Olfactometer Repellency Data for **Menthyl Anthranilate**

Treatment Concentration	Mean No. in Control Arm (Nc)	Mean No. in Treatment Arm (Nt)	Mean Percent Repellency (PR %)	Standard Deviation
Negative Control (Solvent)	12.5	12.3	0.8%	± 2.1
1% Menthyl Anthranilate	18.2	6.8	45.6%	± 5.5
5% Menthyl Anthranilate	20.1	4.9	60.8%	± 4.9
1% DEET (Positive Control)	19.5	5.5	56.0%	± 6.2

Table 2: Arm-in-Cage Complete Protection Time (CPT) Data

Treatment Formulation	N (Volunteers)	Mean CPT (Hours)	Standard Deviation	Min CPT (Hours)	Max CPT (Hours)
Vehicle Control	10	0.1	± 0.05	0.0	0.2
5% Menthyl Anthranilate	10	2.5	± 0.8	1.5	4.0
10% Menthyl Anthranilate	10	4.2	± 1.1	3.0	6.5
20% Menthyl Anthranilate	10	6.8	± 1.5	5.0	>8.0
20% DEET (Positive Control)	10	7.5	± 1.2	6.0	>8.0

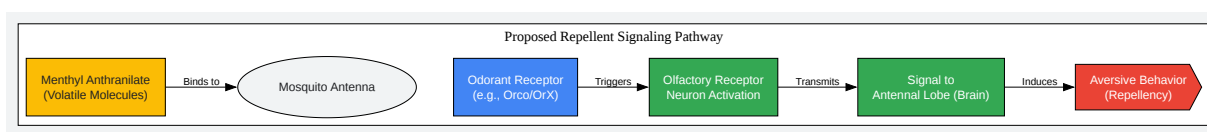
#### 4.0 Visualizations: Workflows and Mechanisms

Diagrams created using DOT language provide a clear visual representation of the experimental processes and proposed mechanisms.



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Caption: Experimental workflow for the in vivo arm-in-cage assay.



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Caption: Proposed signaling pathway for **Menthyl anthranilate** repellency.

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## References

- 1. Methyl anthranilate [sitem.herts.ac.uk]
- 2. What is Methyl anthranilate?\_Chemicalbook [chemicalbook.com]
- 3. Anthranilate-based insect repellents - Wikipedia [en.wikipedia.org]
- 4. Frontiers | Reflexion on Bio-Sourced Mosquito Repellents: Nature, Activity, and Preparation [frontiersin.org]
- 5. contractlaboratory.com [contractlaboratory.com]
- 6. Guidelines for efficacy testing of mosquito repellents for human skin [who.int]
- 7. Federal Register :: Final Test Guideline; Product Performance of Skin-applied Insect Repellents of Insect and Other Arthropods (OPPTS Test Guideline No. 810.3700); Notice of Availability [federalregister.gov]
- 8. microbe-investigations.com [microbe-investigations.com]
- 9. insectolfactometer.com [insectolfactometer.com]
- 10. researchgate.net [researchgate.net]
- 11. Arm-In-Cage test – Biogents AG [eu.biogents.com]
- 12. microbe-investigations.com [microbe-investigations.com]
- 13. microbe-investigations.com [microbe-investigations.com]
- 14. Arm in cage test | LITE [lite.lstmed.ac.uk]

- 15. epa.gov [epa.gov]
- 16. A critical review of current laboratory methods used to evaluate mosquito repellents - PMC [pmc.ncbi.nlm.nih.gov]
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